

Technical Guide: Thermodynamic Stability & Physicochemical Profiling of Ac-Leu-Gly-OH

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Compound of Interest

Compound Name: Ac-Leu-Gly-OH

Cat. No.: B12099257

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Executive Technical Summary

Ac-Leu-Gly-OH is a blocked dipeptide (N-acetylated) widely utilized as a thermodynamic probe in enzymatic peptide synthesis. Unlike free peptides, the N-terminal acetylation mimics the interior of a protein chain, eliminating the zwitterionic repulsion typical of free amino acids.

- Thermodynamic Status: Thermodynamically unstable regarding hydrolysis () but kinetically stable in the absence of metalloproteases.
- Primary Application: Serves as a reference standard for the "thermodynamic trap" mechanism in enzymatic synthesis, where the low solubility of the protonated product drives the reaction equilibrium forward against an unfavorable free energy gradient.

Physicochemical Profile

Property	Value / Characteristic	Source/Method
Formula		PubChem [1]
Molecular Weight	230.26 g/mol	Calculated
pKa (C-term)		Predicted (Carboxyl) [2]
pKa (N-term)	N/A (Acetylated)	Structural Feature
LogP	~0.1 to 0.5	Hydrophobicity Estimate
Solubility (Water)	Low/Moderate (pH dependent)	Experimental
State	White Crystalline Solid	Standard

Structural Implications on Stability

The N-acetyl group removes the positive charge typically found at the N-terminus.

Consequently, **Ac-Leu-Gly-OH** behaves as a mono-acidic species. Its solubility is highly pH-dependent:

- pH < pKa (~3.3): Predominantly uncharged (). Low solubility.
- pH > pKa (~3.3): Predominantly anionic (). High solubility.

Thermodynamics of Hydrolysis & Synthesis

The core thermodynamic question for **Ac-Leu-Gly-OH** is the equilibrium between the peptide bond and its hydrolysis products (Ac-Leu-OH and Gly-OH).

The Thermodynamic Cycle

The synthesis of **Ac-Leu-Gly-OH** from Ac-Leu-OH and Glycine in aqueous solution is endergonic (non-spontaneous). However, the reaction can be driven by precipitation (phase transfer).

- Hydrolysis Free Energy (

):

to

kcal/mol (Exergonic).

- Synthesis Free Energy (

):

to

kcal/mol (Endergonic).

- Driving Force: The crystallization of **Ac-Leu-Gly-OH** removes the product from the aqueous phase, shifting the equilibrium (Le Chatelier's principle).

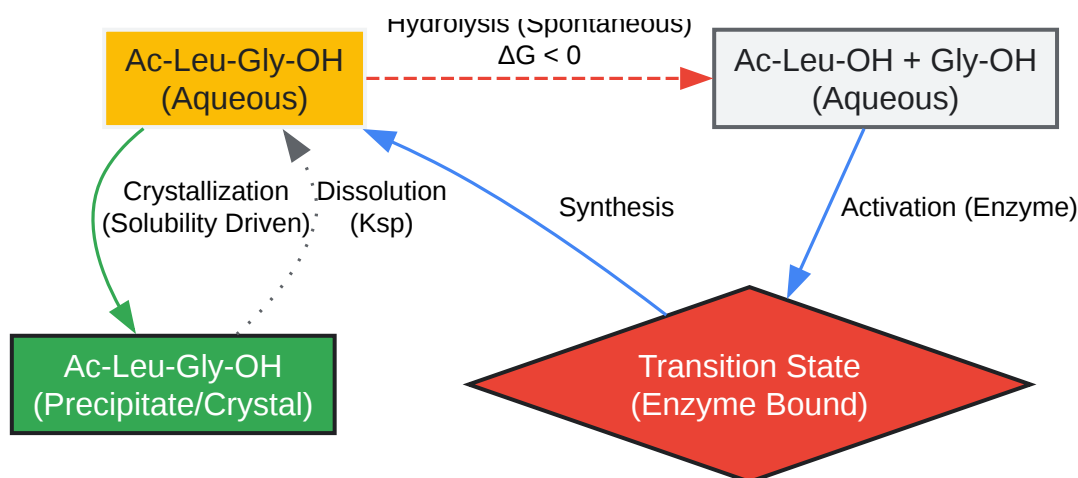
Thermodynamic Parameters (Standard Peptide Bond)

While specific calorimetric data for **Ac-Leu-Gly-OH** is rare, it follows standard peptide bond thermodynamics:

Parameter	Value (Approx.)	Significance
Enthalpy of Hydrolysis ()	to kcal/mol	Slightly Exothermic.
Entropy of Hydrolysis ()	Positive	Favorable (1 molecule 2 molecules).
Gibbs Free Energy ()	to kcal/mol	Spontaneous (requires catalyst).

Visualization: Thermodynamic Stability Cycle

The following diagram illustrates the thermodynamic relationships governing the stability of **Ac-Leu-Gly-OH**, highlighting the coupling between chemical equilibrium and phase equilibrium (solubility).



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Caption: Thermodynamic cycle showing the interplay between enzymatic synthesis, spontaneous hydrolysis, and the solubility-driven phase change that stabilizes the product.

Experimental Protocols

To generate specific thermodynamic data for **Ac-Leu-Gly-OH** in your specific buffer system, use the following self-validating protocols.

Protocol A: Determination of Hydrolysis Kinetics ()

Objective: Measure the kinetic stability of the peptide bond under varying pH or enzymatic conditions.

- Preparation: Dissolve **Ac-Leu-Gly-OH** (1 mM) in buffer (e.g., MOPS, pH 7.0).
- Initiation: Add protease (e.g., Thermolysin) or acid/base catalyst.
- Sampling: Aliquot 50

L samples at

min.

- Quenching: Immediately mix with 50

L 1% TFA/Acetonitrile to stop the reaction.

- Quantification (HPLC):
 - Column: C18 Reverse Phase.
 - Gradient: 5% to 60% B (ACN with 0.1% TFA) over 20 min.
 - Detection: UV at 210 nm (peptide bond) and 254 nm (if aromatic internal standard used).
- Data Analysis: Plot
vs. time. The slope is

.

Protocol B: Solubility & Thermodynamic Solubility Product ()

Objective: Determine the thermodynamic solubility to calculate

.

- Saturation: Add excess **Ac-Leu-Gly-OH** solid to water/buffer in a sealed vial.
- Equilibration: Shake at controlled temperature (e.g., 25.0°C) for 24-48 hours.
- Filtration: Filter supernatant through a 0.22
m PVDF filter (pre-heated to temp).
- Assay: Dilute filtrate and measure concentration via HPLC (using a standard curve).
- Van't Hoff Analysis: Repeat at 20°C, 30°C, 40°C.
 - Plot

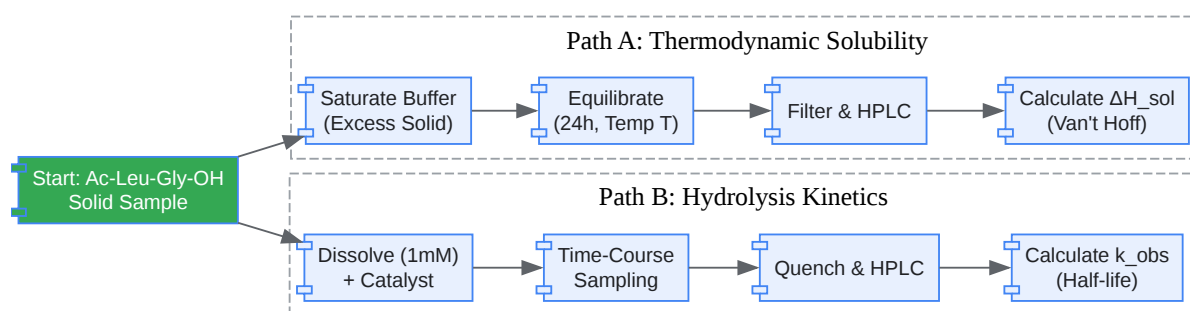
VS

.

- Slope

.

Workflow Visualization: Stability Testing



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Caption: Parallel experimental workflows for determining thermodynamic solubility (Path A) and kinetic stability against hydrolysis (Path B).

References

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